Synthesis and Process Optimization of [1-(Fluoromethyl)cyclopropyl]methanamine: A Technical Guide

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Compound of Interest

Compound Name:	*[1-(Fluoromethyl)cyclopropyl]methanamine*
CAS No.:	*1550947-28-8*
Cat. No.:	*B1472486*

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Executive Summary & Rationale

[1-(Fluoromethyl)cyclopropyl]methanamine (CAS: 1550947-28-8)[1] has emerged as a highly privileged building block in the design of next-generation therapeutics, including RXFP1 modulators[2] and BTK inhibitors[3]. The incorporation of a 1,1-disubstituted cyclopropane bearing a fluoromethyl group serves a dual purpose in drug design: it introduces high

character to improve aqueous solubility and acts as a metabolic shield against cytochrome P450-mediated oxidation. Furthermore, the highly electronegative fluorine atom exerts a strong inductive effect, precisely modulating the basicity (

) of the adjacent primary amine to optimize target residence time and membrane permeability.

Retrosynthetic Analysis & Route Selection

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Synthesizing this sterically congested and functionally dense building block requires navigating significant chemoselectivity challenges. Two primary retrosynthetic disconnections are typically evaluated in process chemistry: the Ester/Amide Route and the Nitrile Route.

Quantitative Comparison of Synthetic Routes

Metric	Route A: Ester/Amide	Route B: Nitrile
Starting Material	Diethyl cyclopropane-1,1-dicarboxylate	Cyclopropanecarbonitrile
Step Count	5 Steps	3 Steps
Overall Yield (Est.)	25 - 30%	45 - 55%
Atom Economy	Moderate (generates ester/amide waste)	High
Key Challenge	Selective mono-reduction of di-ester	Exothermic fluorination control

Route B (the Nitrile Route) is selected as the optimal path for this guide due to its superior atom economy, reduced step count, and the commercial availability of the nitrile intermediates.

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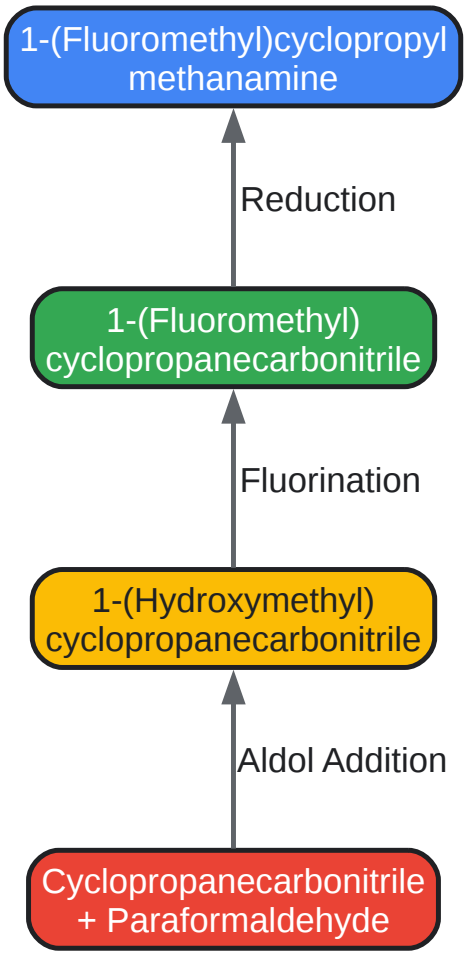

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Retrosynthetic analysis of**[1-(Fluoromethyl)cyclopropyl]methanamine** via the nitrile route.

Mechanistic Causality & Reagent Selection

Alpha-Hydroxymethylation via Enolate Chemistry

The synthesis initiates with the deprotonation of cyclopropanecarbonitrile. Lithium diisopropylamide (LDA) is chosen over weaker bases (like alkoxides) to ensure the complete, irreversible formation of the

-cyano carbanion. This prevents unwanted self-condensation. Paraformaldehyde is utilized as an anhydrous formaldehyde source to trap the carbanion, yielding 1-(hydroxymethyl)cyclopropanecarbonitrile.

Deoxofluorination: DAST vs. XtalFluor-E

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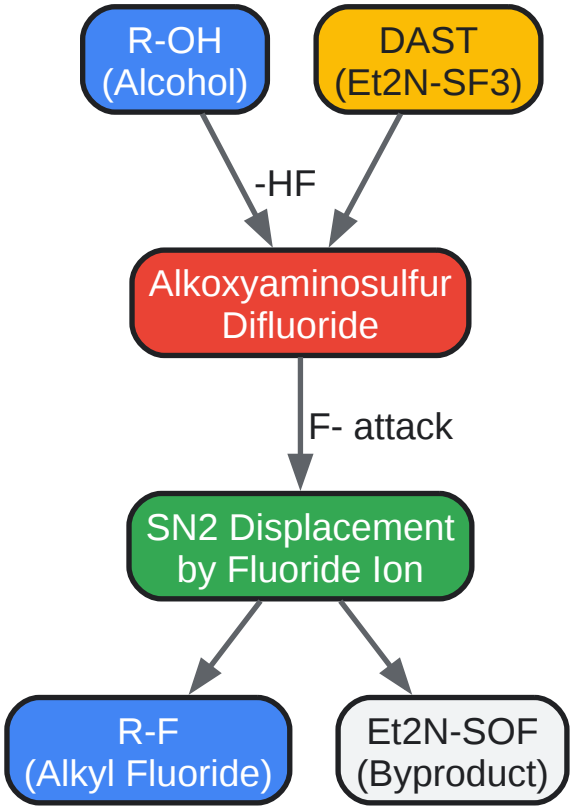
Converting the primary alcohol to a fluoromethyl group requires replacing the hydroxyl group with fluorine. Diethylaminosulfur trifluoride (DAST) is selected. While DAST can generate free HF—which risks opening the strained cyclopropane ring—maintaining the reaction strictly at -78 °C kinetically suppresses this side reaction. The mechanism proceeds via an alkoxyaminosulfur difluoride intermediate, followed by an

displacement by the fluoride ion.



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Mechanistic pathway of deoxofluorination using DAST via an SN2 displacement.

Nitrile Reduction: Suppressing Secondary Amines

The final step reduces the nitrile to the primary methanamine. While Lithium aluminum hydride (

) is highly effective, it poses severe scale-up hazards. Catalytic hydrogenation using Raney Nickel under a hydrogen atmosphere is preferred. Crucially, the reaction must be saturated with methanolic ammonia (

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). The causality: According to Le Chatelier's principle, excess ammonia prevents the highly reactive intermediate imine from reacting with the newly formed primary amine, completely suppressing the formation of unwanted secondary amine dimers.

Detailed Experimental Protocols (Self-Validating Systems)

Step 1: Synthesis of 1-(Hydroxymethyl)cyclopropanecarbonitrile

- Setup: Purge a flame-dried round-bottom flask with

  . Add anhydrous THF (10 volumes) and diisopropylamine (1.1 eq). Cool to -78 °C.

- Deprotonation: Add n-Butyllithium (1.05 eq, 2.5 M in hexanes) dropwise. Stir for 30 min. Add cyclopropanecarbonitrile (1.0 eq) dropwise. Self-Validation: A distinct pale yellow color indicates successful carbanion formation.

- Electrophilic Addition: Add paraformaldehyde (1.5 eq) in one portion. Allow the reaction to slowly warm to room temperature over 4 hours.

- Quench & Workup: Quench with saturated aqueous

  . Extract with EtOAc (3 x 5 volumes). Wash with brine, dry over

  , and concentrate.

Step 2: Synthesis of 1-(Fluoromethyl)cyclopropanecarbonitrile

- Setup: Dissolve 1-(hydroxymethyl)cyclopropanecarbonitrile (1.0 eq) in anhydrous DCM (10 volumes). Cool strictly to -78 °C using a dry ice/acetone bath.

- Fluorination: Add DAST (1.2 eq) dropwise over 30 minutes. Maintain -78 °C for 1 hour, then gradually warm to 0 °C.

- Quench: Carefully pour the mixture into ice-cold saturated

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. Self-Validation: Vigorous

gas evolution confirms the neutralization of unreacted DAST and HF byproducts. Wait until gas evolution completely ceases to ensure safety.

- Workup: Separate the organic layer. Extract the aqueous layer with DCM. Dry combined organics over

  and concentrate under reduced pressure.



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Self-validating process flow and in-process controls for the deoxofluorination step.

Step 3: Synthesis of [1-(Fluoromethyl)cyclopropyl]methanamine

- Setup: In a high-pressure hydrogenation vessel, dissolve 1-(fluoromethyl)cyclopropanecarbonitrile (1.0 eq) in 7 N

  in MeOH (10 volumes).

- Catalyst Addition: Add Raney Nickel (20% w/w, pre-washed with MeOH).

- Hydrogenation: Pressurize the vessel with

  gas to 50 psi. Stir vigorously at 25 °C for 16 hours. Self-Validation: Monitor the pressure gauge; a continuous drop in

  pressure indicates active consumption. The reaction is complete when the pressure stabilizes.

- Workup: Filter the mixture through a pad of Celite to remove the catalyst (Caution: Raney Ni is pyrophoric). Wash with MeOH.

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- Salt Formation: Add 4 N HCl in dioxane (1.2 eq) to the filtrate. Concentrate to yield the stable hydrochloride salt[4].

Analytical Validation

Robust analytical characterization is required to confirm the identity and purity of the final building block. The geminal coupling between the fluorine atom and the adjacent protons provides a definitive diagnostic signature.

Expected Analytical Signatures for [1-(Fluoromethyl)cyclopropyl]methanamine

Technique	Expected Signature / Value	Structural Correlation
NMR ( )	4.35 (d, Hz, 2H)	(Strong H-F geminal coupling)
NMR ( )	2.95 (s, 2H)	
NMR ( )	0.85 - 0.70 (m, 4H)	Cyclopropane ring protons
NMR ( )	-212.5 (t, Hz, 1F)	Fluorine coupled to adjacent
LC-MS (ESI+)	104.1	Exact mass of free base ( )[1]

References

- WO2022032019A1 - Btk inhibitors | Google Patents | 3
- WO2022122773A1 - RXFP1 modulators | Google Patents | 2

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- 1-**[1-(fluoromethyl)cyclopropyl]methanamine** | 1550947-28-8 | Molport | 1
- 1783356-76-2 | (1-(Fluoromethyl)cyclopropyl)methanamine hydrochloride | ChemScene | 4
- 1-Fluoromethyl-cyclopropanecarbonitrile | 217636-27-6 | Sigma-Aldrich |

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Sources

- 1. 1-[1-(fluoromethyl)cyclopropyl]methanamine | 1550947-28-8 | Buy Now [molport.com]
- 2. WO2022122773A1 - 4-(2-fluoro-4-methoxy-5-3-(((1-methylcyclobutyl)methyl)carbamoyl)bicyclo[2.2.1]heptan-2-yl)carbamoyl)phenoxy)-1-methylcyclohexane-1-carboxylic acid derivatives and similar compounds as rxfp1 modulators for the treatment of heart failure - Google Patents [patents.google.com]
- 3. WO2022032019A1 - Btk inhibitors - Google Patents [patents.google.com]
- 4. chemscene.com [chemscene.com]
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